

20-Deacetyltaxuspine X: A Physicochemical Characterization and Methodological Overview

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Introduction

20-Deacetyltaxuspine X is a naturally occurring taxane diterpenoid isolated from the branches of Taxus sumatrana. As a member of the taxane family, which includes the prominent anticancer agent paclitaxel, **20-Deacetyltaxuspine X** is of interest to the scientific community for its potential biological activities. This technical guide provides a summary of the available physicochemical information for **20-Deacetyltaxuspine X** and outlines the general experimental protocols for the isolation and characterization of taxane diterpenoids from their natural source.

It is important to note that while the chemical identity of **20-Deacetyltaxuspine X** is established, specific quantitative physicochemical data such as melting point, boiling point, and precise solubility values are not readily available in the public domain. The information presented herein is based on the general characteristics of taxane diterpenoids and data from supplier specifications.

Physicochemical Properties

Quantitative data for **20-Deacetyltaxuspine X** is limited. The following table summarizes the available information and provides general data for the taxane class of compounds.



Property	20- Deacetyltaxuspine X	General Taxane Diterpenoids	Data Source
CAS Number	284672-76-0	N/A	Chemical Supplier Catalogs
Molecular Formula	Not explicitly found	Varies	N/A
Molecular Weight	Not explicitly found	Varies	N/A
Appearance	Likely a white or off- white solid	Generally crystalline solids	General knowledge of natural products
Solubility	Soluble in ethanol, methanol, DMF, DMSO, Chloroform, and Dichloromethane. Poor water solubility.	Generally soluble in organic solvents like alcohols, DMSO, and chlorinated solvents. Poorly soluble in water.	Supplier Information
Melting Point	Not Found	Varies widely depending on the specific structure	N/A
Stability	Not Found	Can be sensitive to heat, light, and pH extremes.	General knowledge of complex natural products

Experimental Protocols

Detailed experimental protocols for the analysis of **20-Deacetyltaxuspine X** are not specifically published. However, the general methodologies for the isolation and characterization of taxane diterpenoids from Taxus sumatrana are well-established and can be adapted for this specific compound.

Isolation of Taxane Diterpenoids from Taxus sumatrana

The isolation of taxanes from plant material is a multi-step process involving extraction, partitioning, and chromatography.



Extraction:

- Air-dried and powdered branches of Taxus sumatrana are extracted with a suitable organic solvent, typically methanol or ethanol, at room temperature for an extended period.
- The extraction is repeated multiple times to ensure complete recovery of the compounds.
- The solvent from the combined extracts is evaporated under reduced pressure to yield a crude extract.

Solvent-Solvent Partitioning:

- The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
- This partitioning separates compounds based on their polarity, with taxanes typically concentrating in the chloroform and ethyl acetate fractions.

Chromatographic Purification:

- The taxane-rich fractions are subjected to multiple rounds of column chromatography.
- Silica gel is a common stationary phase, with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol) used for elution.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.
- Further purification is achieved using High-Performance Liquid Chromatography (HPLC), often with a reversed-phase column (e.g., C18) and a mobile phase such as a methanolwater or acetonitrile-water gradient.

Structural Characterization of Taxane Diterpenoids

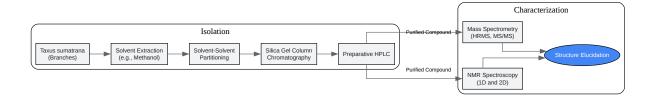
The structure of isolated taxanes is elucidated using a combination of spectroscopic techniques.



- Mass Spectrometry (MS):
 - High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound.
 - Tandem mass spectrometry (MS/MS) provides fragmentation patterns that help in identifying the core taxane skeleton and the nature of its substituents.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1D NMR: ¹H NMR provides information about the number and types of protons in the molecule, while ¹³C NMR reveals the carbon skeleton.
 - 2D NMR: Techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are crucial for establishing the connectivity of atoms within the molecule and determining the final structure.

Visualizations

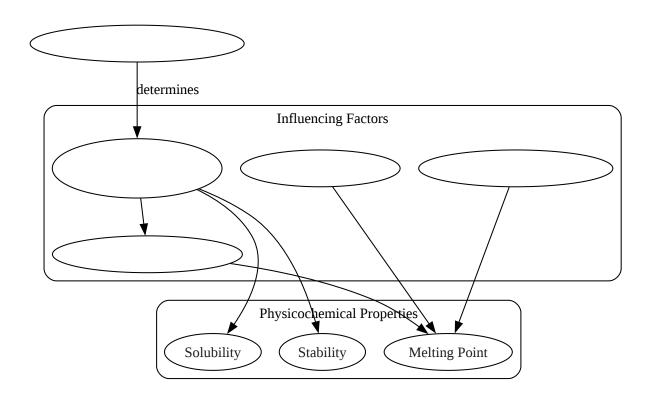
The following diagrams illustrate the general workflow for the isolation and characterization of taxane diterpenoids and a conceptual representation of factors influencing their physicochemical properties.



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General workflow for the isolation and characterization of taxane diterpenoids.





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